

Personal protective equipment for handling Alatrofloxacin mesylate

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Compound of Interest

Compound Name: Alatrofloxacin mesylate

Cat. No.: B119680

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Essential Safety and Handling of Alatrofloxacin Mesylate

Alatrofloxacin mesylate, a prodrug of the fluoroquinolone antibiotic trovafloxacin, requires stringent safety protocols for handling in a laboratory setting due to its potential health hazards. [1][2][3] This document provides essential, immediate safety and logistical information, including personal protective equipment (PPE) guidelines, handling procedures, and disposal plans to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Health Effects

Alatrofloxacin mesylate has been associated with serious liver injury, which led to its withdrawal from the market. [1][4][5] It is classified as harmful if swallowed and can cause skin and serious eye irritation. [6] Additionally, it may cause respiratory irritation and has the potential for central nervous system and reproductive toxicity based on animal data. [7]

Physicochemical and Toxicity Data

Property	Value	Reference
Appearance	White to light yellow powder	[4][5]
Molecular Formula	C27H29F3N6O8S	[2][6]
Molecular Weight	654.61 g/mol	[2][6]
Acute Oral Toxicity (LD50, rat)	> 2000 mg/kg	[7]
Pfizer Occupational Exposure Limit (OEL) TWA-8 Hr	0.3 mg/m ³ (as free base)	[7]

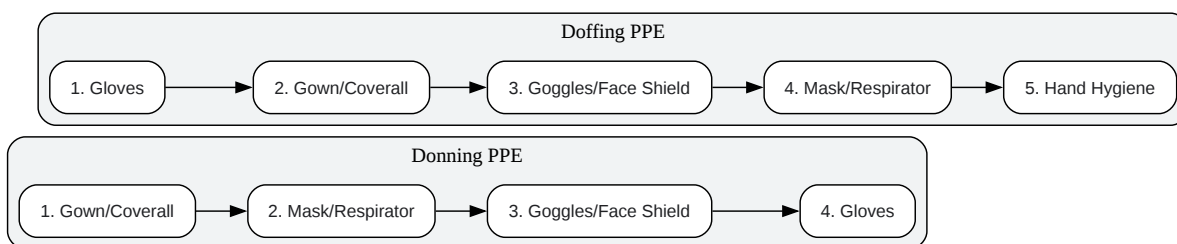
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure safety when handling **Alatrofloxacin mesylate**.

Recommended PPE:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed frequently.[6]
- Eye and Face Protection: Safety glasses with side shields or a face shield are required to protect against splashes and dust.[6]
- Respiratory Protection: A NIOSH-approved respirator should be used, especially when handling the powder form or if there is a risk of aerosol generation.[8][9]
- Body Protection: A lab coat or impervious clothing should be worn to prevent skin contact.[8][9] For extensive handling, a disposable coverall may be necessary.

PPE Donning and Doffing Workflow



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Caption: Sequential process for correctly donning and doffing Personal Protective Equipment.

Handling and Storage

- Handling: Handle **Alatrofloxacin mesylate** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[6][7] Avoid contact with skin, eyes, and clothing. [6][7] Eliminate all ignition sources and use appropriate grounding and bonding procedures. [7]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizers.[7][8]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[6][7]
- Skin Contact: Remove contaminated clothing and wash skin with soap and water. If irritation persists, seek medical attention.[6][7]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[6][7]

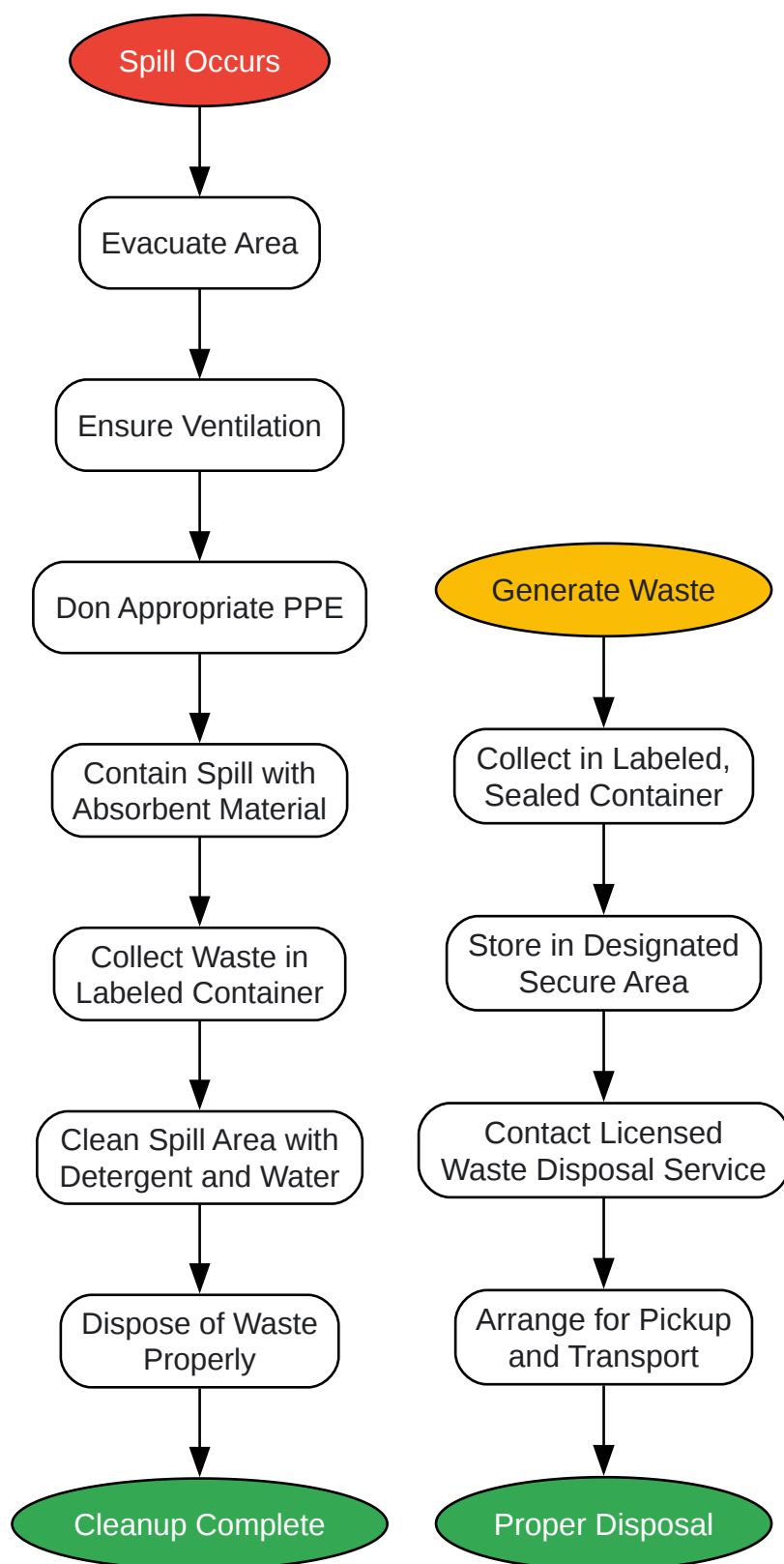
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)[\[7\]](#)

Spill Response Protocol

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Contain the spill using a non-combustible absorbent material like sand or earth.[\[7\]](#)
- Collect: Carefully scoop or sweep up the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust.[\[6\]](#)
- Clean: Clean the spill area thoroughly with detergent and water.[\[7\]](#)
- Dispose: Dispose of the waste in accordance with institutional and local regulations.

Spill Cleanup Workflow



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